

Application Notes and Protocols for Tyrphostin AG30 Stock Solution Preparation

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Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B10818717

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These application notes provide detailed protocols for the preparation, storage, and handling of **Tyrphostin AG30** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. **Tyrphostin AG30** is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications such as cell-based assays and biochemical analyses.

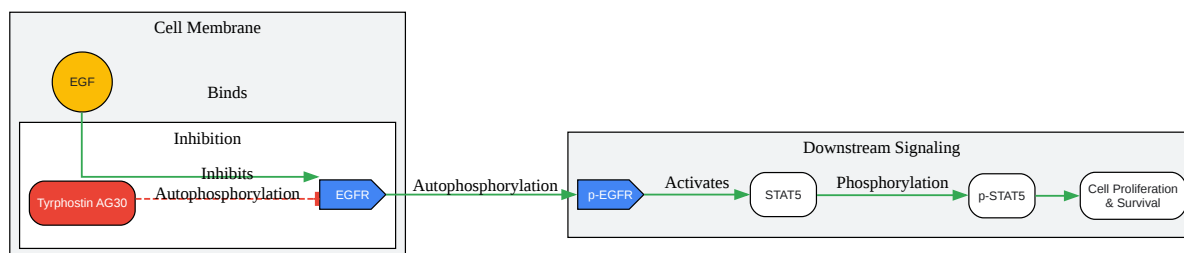
Chemical and Physical Properties

A summary of the key quantitative data for **Tyrphostin AG30** is presented in the table below for easy reference.

Property	Value
Molecular Weight	205.17 g/mol [1][2]
Molecular Formula	C ₁₀ H ₇ NO ₄ [1][2]
CAS Number	122520-79-0[1]
Appearance	Light yellow to yellow solid[1]
Solubility in DMSO	≥ 41 mg/mL (199.83 mM)[2]
Up to 125 mg/mL (609.25 mM) with ultrasound[1][3]	
Purity	>99%[2]

Mechanism of Action

Tyrphostin AG30 selectively inhibits the tyrosine kinase activity of the EGFR.[1][2] This inhibition blocks downstream signaling pathways that are crucial for cell proliferation and survival. Specifically, it has been shown to inhibit the activation of STAT5 by c-ErbB in primary erythroblasts.[1][2] The targeted nature of this inhibition makes **Tyrphostin AG30** a valuable tool for studying EGFR-mediated signaling and for potential therapeutic development.



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Caption: Inhibition of EGFR signaling by **Tyrphostin AG30**.

Experimental Protocols

Materials

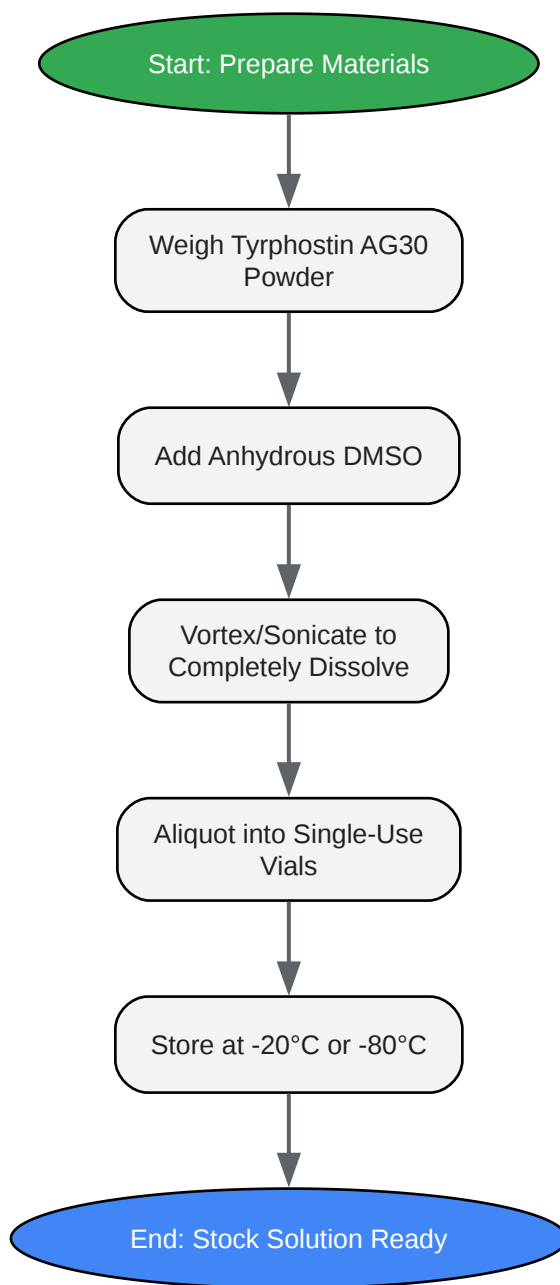
- **Tyrphostin AG30** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Tyrphostin AG30 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin AG30** in DMSO.

- **Preparation:** Work in a clean, designated area, such as a laminar flow hood, to maintain sterility. Ensure all equipment is clean and properly calibrated. It is highly recommended to use fresh, anhydrous DMSO as hygroscopic DMSO can significantly impact the solubility of the product.^{[1][2]}
- **Weighing Tyrphostin AG30:** Carefully weigh out the desired amount of **Tyrphostin AG30** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.05 mg of **Tyrphostin AG30** (Molecular Weight = 205.17 g/mol).
- **Dissolving in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Tyrphostin AG30** powder. For 2.05 mg of **Tyrphostin AG30**, add 1 mL of DMSO to achieve a 10 mM concentration.

- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming or brief sonication may be used to aid dissolution if necessary.^[4] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] When stored as a powder, **Tyrphostin AG30** is stable for up to 3 years at -20°C.^[1]



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Caption: Workflow for preparing **Tyrphostin AG30** stock solution.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **Tyrphostin AG30** and DMSO.

- Handle the **Tyrphostin AG30** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.
- Dispose of all waste materials according to institutional and local regulations.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [3. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [4. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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